Technical Deep Dive: Quinoxaline-2-Acetic Acid Derivatives

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Compound of Interest

Compound Name:	*lithium(1+) 2-(quinoxalin-2-yl)acetate*
CAS No.:	*2703775-05-5*
Cat. No.:	*B6208300*

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Content Type: Technical Whitepaper / Laboratory Guide Subject: Medicinal Chemistry & Pharmacology Target Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Specialists

Executive Summary

Quinoxaline-2-acetic acid derivatives represent a privileged scaffold in medicinal chemistry, characterized by a fusion of a benzene and pyrazine ring with an acidic side chain. While the quinoxaline core is ubiquitous in oncology and infectious disease research, the specific functionalization with an acetic acid moiety (at the C-2 or N-1 position) creates a distinct pharmacophore.

This guide focuses on the two primary therapeutic vectors for this subclass:

- Aldose Reductase Inhibition (ARI): Targeting the polyol pathway to mitigate diabetic complications (neuropathy, retinopathy).
- Glutamate Receptor Antagonism: Modulation of AMPA/Kainate receptors for neuroprotection.

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Chemical Architecture & Isomerism

To navigate the literature effectively, researchers must distinguish between the two dominant regioisomers of "quinoxaline acetic acid." The biological activity profiles differ significantly between them.

Feature	Type A: C-2 Acetic Acid	Type B: N-1 Acetic Acid (Quinoxalinone)
Structure	Acetic acid attached directly to the pyrazine carbon (C2).	Acetic acid attached to the amide nitrogen (N1) of a 2-oxo-quinoxaline.
Primary Utility	AMPA/Kainate Antagonists, Antibacterials.	Aldose Reductase Inhibitors (ARI), Anti-inflammatory.
Key Precursors	o-Phenylenediamine + -Ketoglutaric acid derivatives.	o-Phenylenediamine + Glyoxalic acid Alkylation with Haloacetates.
Binding Mode	Acid group mimics glutamate.	Acid group binds to the anion-binding pocket of AR enzyme.

Therapeutic Focus: Aldose Reductase Inhibition (ARI)

The most commercially relevant application of N-1 substituted quinoxaline-2-acetic acids is the inhibition of Aldose Reductase (ALR2).

Mechanism of Action

In hyperglycemic states, the hexokinase pathway is saturated. Glucose is shunted to the Polyol Pathway, where ALR2 reduces glucose to sorbitol. Sorbitol accumulation causes osmotic stress and tissue damage. Quinoxaline-2-acetic acids act as bioisosteres to established ARIs (e.g., Tolrestat), preventing sorbitol accumulation.

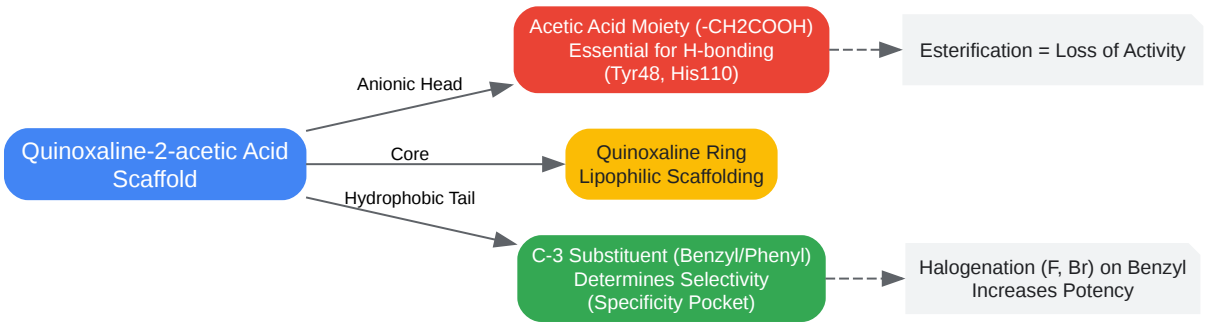
Structure-Activity Relationship (SAR)

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The SAR of these derivatives is driven by the need to occupy the "specificity pocket" of the ALR2 enzyme.

- The Acidic Head (Acetic Acid): Essential for electrostatic interaction with Tyr48, His110, and Trp111 in the active site. Esterification abolishes activity.
- The Hydrophobic Core (Quinoxaline): Provides rigid scaffolding.
- The Lipophilic Tail (C-3 Substituents): A benzyl or phenethyl group at C-3 is critical.
  - Insight: Substitution on the benzyl ring with electron-withdrawing groups (F, Br) significantly enhances potency (IC

    in low nM range).



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Figure 1: Structural Activity Relationship (SAR) map for Aldose Reductase Inhibition.

Technical Workflow: Synthesis Protocol

This protocol details the synthesis of 2-(3-benzyl-2-oxoquinoxalin-1(2H)-yl)acetic acid, a representative high-potency ARI.

Retrosynthetic Analysis

The target is assembled via the "Alkylation Strategy."

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- Core Formation: Condensation of o-phenylenediamine with a 2-oxo-acid.
- N-Alkylation: Introduction of the acetate side chain.
- Deprotection: Hydrolysis of the ester to the free acid.

Step-by-Step Methodology

Step 1: Synthesis of 3-Benzylquinoxalin-2(1H)-one

- Reagents: o-Phenylenediamine (10 mmol), Phenylpyruvic acid (10 mmol), Ethanol (20 mL).
- Procedure:
  - Dissolve diamine and keto-acid in absolute ethanol.
  - Reflux for 2–4 hours. (Monitor via TLC; eluent 3:1 Hexane/EtOAc).
  - Cool to 0°C. The product will precipitate as a solid.
  - Filter and wash with cold ethanol.
  - Validation:

    H NMR should show a singlet amide proton (~12.5 ppm) and methylene signal (~4.0 ppm).

Step 2: N-Alkylation (The Critical Step)

- Reagents: 3-Benzylquinoxalin-2(1H)-one (from Step 1), Ethyl bromoacetate (1.2 eq), Potassium Carbonate (

  , 2 eq), DMF (anhydrous).
- Rationale: Anhydrous DMF and

  ensure deprotonation of the amide nitrogen without ring opening.
- Procedure:
  - Suspend the quinoxalinone and

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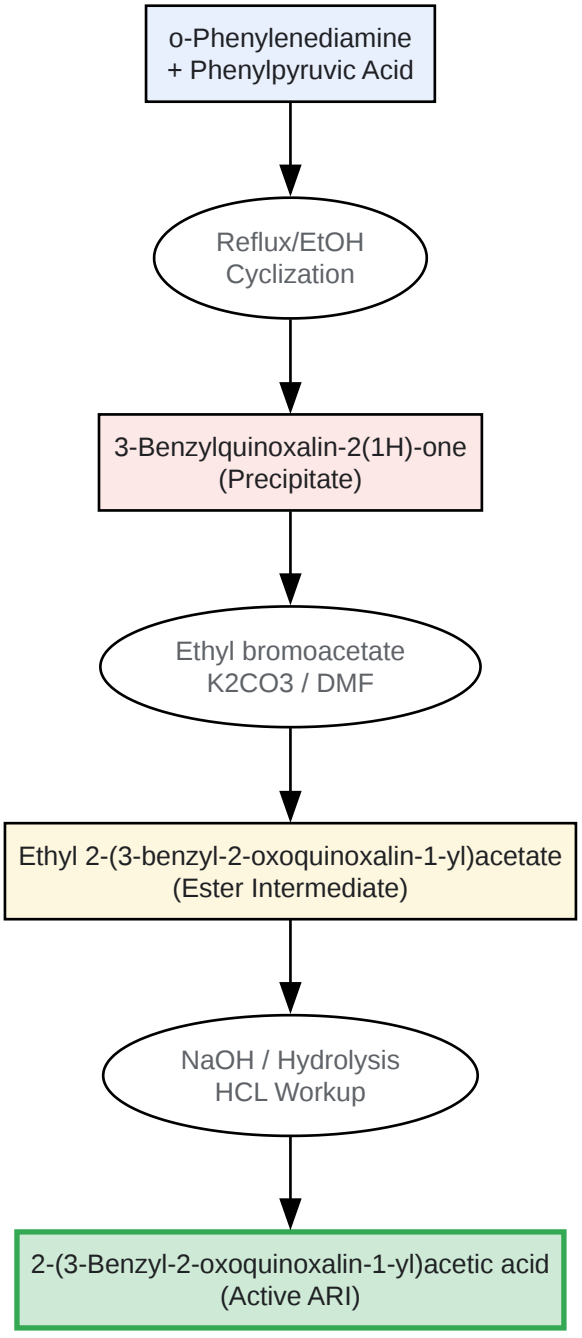
in DMF. Stir at RT for 30 mins to generate the anion.

- Add ethyl bromoacetate dropwise.
- Stir at 60–80°C for 4 hours.
- Pour into ice water. The ester intermediate precipitates.
- Recrystallize from ethanol.

Step 3: Hydrolysis to the Active Acid

- Reagents: Ester intermediate, 10% NaOH (aq), Ethanol.
- Procedure:
  - Dissolve ester in ethanol/NaOH mixture.
  - Stir at RT for 2 hours (or mild reflux if solubility is poor).
  - Acidify with 1N HCl to pH 2.
  - Collect the white precipitate (Target Compound).

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Figure 2: Synthetic workflow for N-substituted quinoxaline-2-acetic acid derivatives.

Biological Assay Protocol: In Vitro ARI Screening

To validate the synthesized compounds, the standard spectrophotometric assay is required.

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Principle: Measure the decrease in absorbance of NADPH at 340 nm as ALR2 converts DL-glyceraldehyde to glycerol.

- Enzyme Source: Rat lens homogenate (standard model) or Recombinant Human ALR2.
- Reaction Mixture:
  - Phosphate buffer (0.1 M, pH 6.2).
  - NADPH (0.15 mM).
  - DL-Glyceraldehyde (10 mM) as substrate.
  - Test Compound (dissolved in DMSO, varying concentrations).
- Procedure:
  - Incubate enzyme + buffer + inhibitor for 10 min at 30°C.
  - Start reaction by adding DL-Glyceraldehyde.
  - Monitor

    OD

    for 5 minutes.
- Calculation:

Comparative Data Summary

The following table summarizes the potency of key derivatives found in literature (e.g., ChemMedChem 2013, J Med Chem 1986).

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Compound ID	Substituent (C-3)	Substituent (Benzene Ring)	IC (ALR2)	Selectivity (vs Aldehyde Reductase)
Ref (Epalrestat)	Rhodanine core	-	0.015 M	High
Q-1 (Base)	Benzyl	H	0.45 M	Moderate
Q-2	4-Fluoro-benzyl	H	0.032 M	High
Q-3	4-Bromo-benzyl	7-Fluoro	0.091 M	High
Q-4	Methyl	H	> 10 M	Low

Note: The presence of a benzyl group at C-3 is superior to a methyl group (Q-1 vs Q-4), confirming the need for a hydrophobic tail.

Emerging Applications: Beyond Diabetes

While ARI is the primary domain, recent literature highlights secondary utilities:

- Anticancer (Topoisomerase II): C-2 acetic acid derivatives (specifically hydrazide modifications) have shown cytotoxicity against MCF-7 cell lines. The mechanism involves intercalation into DNA and inhibition of Topo II.
- AMPA Receptor Antagonism: Quinoxaline-2,3-diones are classic AMPA antagonists (e.g., NBQX). The acetic acid derivatives often serve as prodrugs or modified ligands to improve water solubility while maintaining receptor affinity.

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